

Dibutyl sulfate safety, toxicity, and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dibutyl sulfate*

Cat. No.: *B1361080*

[Get Quote](#)

An In-Depth Technical Guide to the Safety, Toxicity, and Handling of **Dibutyl Sulfate**

Introduction

Dibutyl sulfate (CAS No. 625-22-9) is a colorless to pale yellow oily liquid with a characteristic sharp odor.[1][2] It is primarily utilized in organic synthesis as a potent alkylating agent, specifically for introducing butyl groups to various substrates.[2][3] This property makes it valuable in the synthesis of pharmaceuticals, agrochemicals, surfactants, and plasticizers.[2] However, like other alkylating agents such as dimethyl sulfate and diethyl sulfate, its reactivity raises significant safety and toxicity concerns.[1][3]

This technical guide is intended for researchers, scientists, and drug development professionals who handle **dibutyl sulfate**. It provides a comprehensive overview of its chemical properties, toxicological profile, and essential safety precautions for handling, storage, and disposal.

Chemical and Physical Properties

Dibutyl sulfate is an inorganic ester that is insoluble in water but soluble in alcohol and ether.[1][4] It is sensitive to moisture and should be protected from light.[5][6]

Property	Value	Reference
CAS Number	625-22-9	[5]
Molecular Formula	C ₈ H ₁₈ O ₄ S	[4][5]
Molecular Weight	210.29 g/mol	[1][5]
Appearance	Colorless oily liquid	[4][5]
Odor	Sharp, spicy	[1][4]
Boiling Point	115 - 116 °C @ 6 mm Hg	[1][4]
Density	1.062 g/mL at 20 °C	[1][4][7]
Melting Point	-79.7 °C	[1][4][7]
Water Solubility	Insoluble	[1][4]
Stability	Moisture sensitive	[5]

Toxicological Profile

The primary toxicological concern with **dibutyl sulfate** stems from its function as an alkylating agent, which allows it to transfer butyl groups to biologically important molecules like DNA, potentially inducing cellular damage and genetic mutations.[3] While specific data for many toxicological endpoints are limited, the available information and the chemical's classification warrant significant caution.[5]

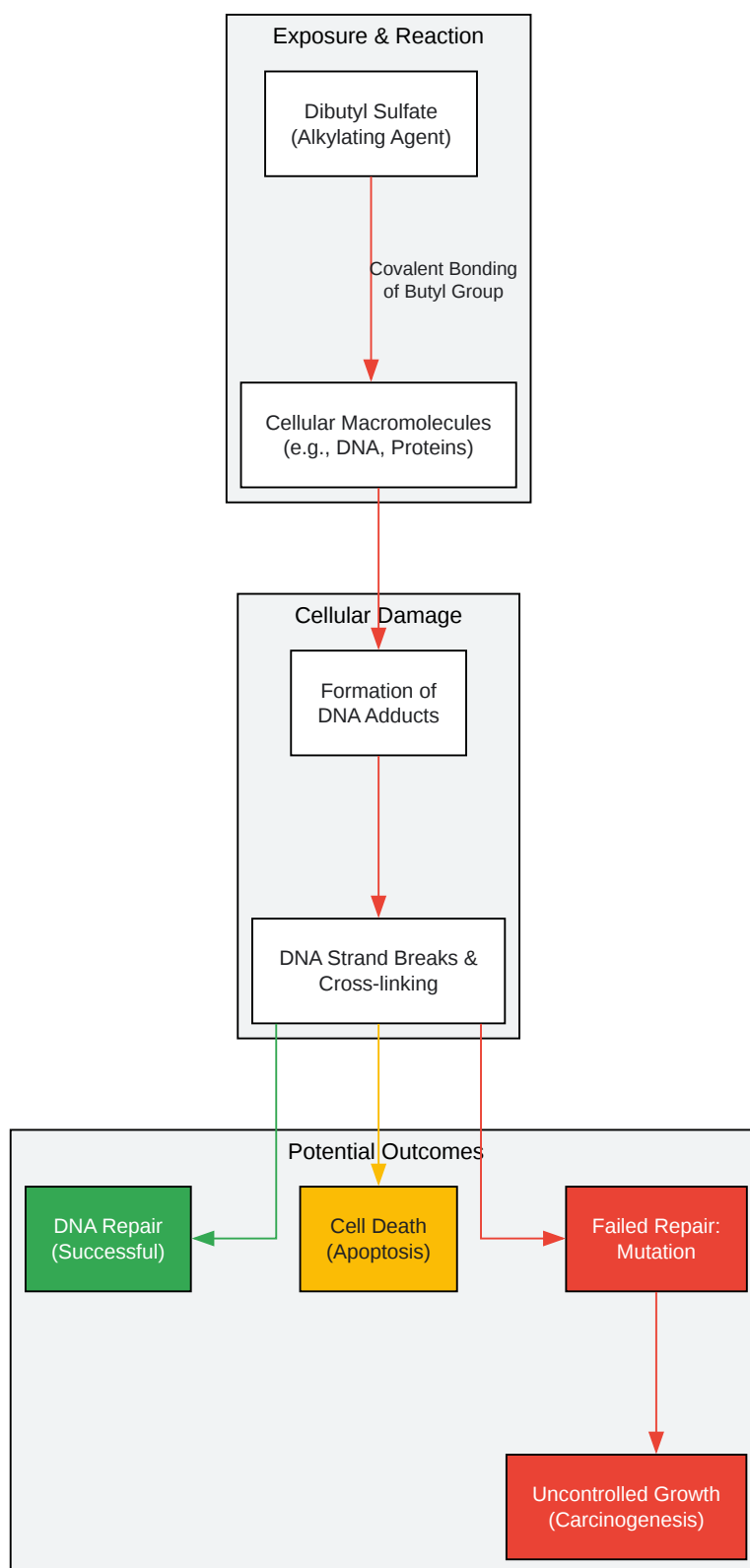
Toxicological Endpoint	Data	Reference
Acute Oral Toxicity	Harmful if swallowed (H302); Toxic if swallowed (H301)	[5][8][9]
Oral LD ₅₀ (Rabbit)	~200 mg/kg	
Acute Dermal Toxicity	Dermal LD ₅₀ (Rat)	5000 mg/kg
Skin Corrosion/Irritation	No data available	[5]
Serious Eye Damage/Irritation	No data available	[5]
Carcinogenicity	Questionable carcinogen with experimental tumorigenic data	[1]
Germ Cell Mutagenicity	No data available	[5]
Reproductive Toxicity	No data available	[5]

Acute Toxicity **Dibutyl sulfate** is classified as harmful or toxic if swallowed.[5][9] The oral lethal dose in rabbits is reported to be in the range of 200 mg/kg.[1] It is considered mildly toxic by the subcutaneous route.[1]

Carcinogenicity and Mutagenicity There is conflicting information regarding its carcinogenicity. One source notes it as a "questionable carcinogen with experimental tumorigenic data," while safety data sheets often state there are no known carcinogenic chemicals in the product.[1][5] However, its mechanism as an alkylating agent is a cause for concern.[3] Alkylating agents are known to be electrophilic compounds that covalently bind to nucleophilic centers in DNA, forming adducts that can lead to mutations and potentially cancer.[3] Related compounds, such as diethyl sulfate, are reasonably anticipated to be human carcinogens based on sufficient evidence from animal studies.[10][11] Given the lack of specific data for **dibutyl sulfate**, it should be handled as a potential carcinogen and mutagen.

Reproductive Toxicity No specific data on the reproductive toxicity of **dibutyl sulfate** are available.[5]

Mandatory Visualization: Mechanism of Alkylating Agent Toxicity



[Click to download full resolution via product page](#)

Caption: General toxicity pathway for alkylating agents like **dibutyl sulfate**.

Experimental Protocols: Acute Oral Toxicity Assessment

While the specific study protocols for **dibutyl sulfate** are not detailed in the provided references, a typical experiment to determine acute oral toxicity (e.g., LD₅₀) would follow established guidelines, such as the OECD Guideline 423 (Acute Toxic Class Method).

Objective: To determine the acute oral toxicity of **dibutyl sulfate** following a single dose.

Methodology:

- Animal Model: Healthy, young adult laboratory rats (e.g., Wistar or Sprague-Dawley strain), typically females as they are often slightly more sensitive.
- Housing: Animals are housed in controlled conditions (temperature, humidity, light cycle) with free access to standard laboratory diet and water.
- Acclimatization: Animals are acclimated to the laboratory environment for at least 5 days before dosing.
- Dose Administration:
 - The test substance, **dibutyl sulfate**, is administered as a single oral dose via gavage.
 - A stepwise procedure is used with a starting dose based on available information. For a substance known to be toxic, a starting dose like 300 mg/kg might be chosen.
 - Typically, 3 animals are used in each step.
- Observation:
 - Animals are observed for signs of toxicity shortly after dosing and periodically during the first 24 hours, with special attention during the first 4 hours.
 - Observations continue daily for a total of 14 days.
 - Observations include changes in skin, fur, eyes, and mucous membranes, as well as respiratory, circulatory, autonomic, and central nervous system effects.

- **Endpoint:** The primary endpoint is mortality. The number of animals that die within the 14-day period is recorded.
- **Data Analysis:** Based on the mortality rate at different dose levels, the substance is assigned to an acute toxicity hazard category according to the Globally Harmonized System (GHS).

Safety and Handling Precautions

Given its hazardous properties, strict safety protocols must be followed when handling **dibutyl sulfate**.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[12\]](#)
- Emergency eye wash stations and safety showers must be readily accessible in the immediate vicinity of potential exposure.[\[12\]](#)

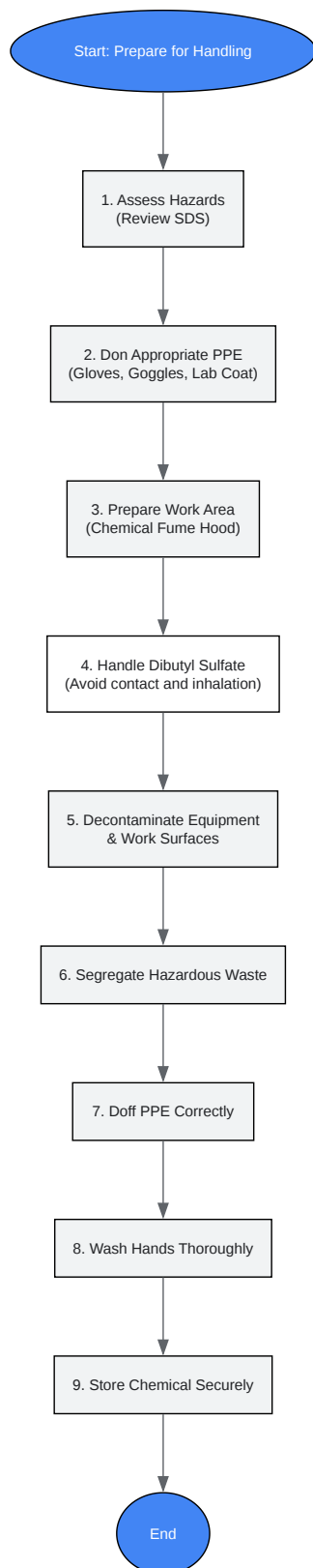
Personal Protective Equipment (PPE):

Protection	Specification	Reference
Eye/Face	Chemical safety goggles or a face shield (European Standard EN166).	[6] [13]
Hand	Protective gloves (e.g., Nitrile rubber). Breakthrough time should be considered.	[5] [12]
Skin/Body	Long-sleeved clothing, lab coat. Wear appropriate protective clothing to prevent skin exposure.	[5] [6] [12]
Respiratory	Not required under normal use with adequate ventilation. For emergencies or large-scale use, a NIOSH/MSHA or European Standard EN 136 approved respirator is necessary.	[5] [6]

Handling and Storage:

- Avoid all contact with skin, eyes, and clothing.[\[6\]](#)[\[9\]](#)
- Do not breathe vapors or mist.[\[12\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[6\]](#)[\[9\]](#)
- Do not eat, drink, or smoke when using this product.[\[6\]](#)[\[9\]](#)
- Keep the container tightly closed and store in a cool, dry, and well-ventilated place.[\[9\]](#)[\[12\]](#)
- Protect from moisture and light.[\[5\]](#)[\[6\]](#)
- Store locked up.[\[9\]](#)

Mandatory Visualization: Laboratory Handling Workflow



[Click to download full resolution via product page](#)

Caption: Standard workflow for safely handling **dibutyl sulfate** in a lab setting.

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **dibutyl sulfate**.

First Aid Measures:

Exposure Route	First Aid Procedure	Reference
Inhalation	Move the exposed person to fresh air at once. If breathing is difficult or symptoms occur, get medical attention. If not breathing, give artificial respiration.	[5] [6] [14]
Skin Contact	Immediately wash off with plenty of water and soap for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, call a physician.	[5] [6] [14]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[5] [6]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Call a POISON CENTER or doctor immediately.	[5] [6] [8]

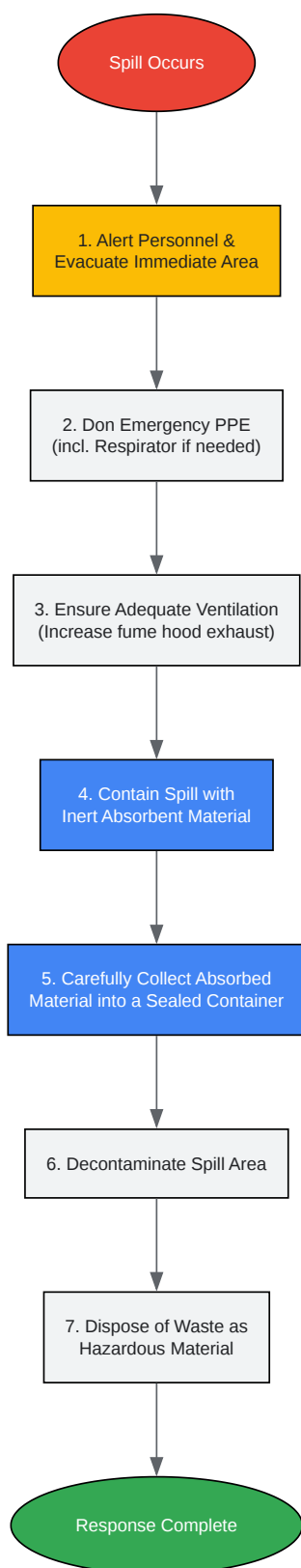
Accidental Release Measures:

- Personal Precautions: Ensure adequate ventilation.[6] Evacuate unnecessary personnel.[12] Wear full personal protective equipment, including respiratory protection if necessary.[6][12]
- Environmental Precautions: Prevent the product from entering drains, sewers, or public waters.[12]
- Containment and Clean-up: Soak up the spill with an inert absorbent material (e.g., sand, silica gel, vermiculite).[5][6][15] Collect the material into suitable, closed, and labeled containers for disposal.[6][15]

Firefighting Measures:

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, water spray, or alcohol-resistant foam.[15]
- Specific Hazards: Thermal decomposition can release irritating and toxic gases and vapors, including carbon monoxide, carbon dioxide, and sulfur oxides.[1][5][6]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[5][6]

Mandatory Visualization: Accidental Spill Response Workflow



[Click to download full resolution via product page](#)

Caption: A stepwise workflow for responding to an accidental spill of **dibutyl sulfate**.

Disposal Considerations

Waste from residues or unused **dibutyl sulfate** is classified as hazardous waste.[5]

- Chemical Disposal: Disposal must be conducted in accordance with all applicable local, regional, and national regulations.[5][9] Entrust disposal to a licensed waste disposal company.[9] Do not empty into drains or allow the product to reach the sewage system.[5]
- Contaminated Packaging: Dispose of the container at a hazardous or special waste collection point.[5] Uncleaned containers should be handled in the same manner as the product itself.

Conclusion

Dibutyl sulfate is a valuable but hazardous chemical that requires careful and informed handling. Its primary risks are acute oral toxicity and its potential as a mutagen and carcinogen due to its alkylating properties. Professionals in research and drug development must adhere strictly to the safety protocols outlined in this guide, including the consistent use of engineering controls and appropriate personal protective equipment, to minimize exposure and ensure a safe working environment. Proper emergency preparedness and waste disposal are also critical components of a comprehensive safety plan.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. DI-N-BUTYL SULFATE | 625-22-9 [chemicalbook.com]
- 2. chemimpex.com [chemimpex.com]
- 3. Dibutyl sulfate | 625-22-9 | Benchchem [benchchem.com]
- 4. chembk.com [chembk.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. fishersci.com [fishersci.com]

- 7. chembk.com [chembk.com]
- 8. Dibutyl Sulfate | 625-22-9 | TCI EUROPE N.V. [tcichemicals.com]
- 9. tcichemicals.com [tcichemicals.com]
- 10. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 11. Diethyl Sulfate - 15th Report on Carcinogens - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 12. gelest.com [gelest.com]
- 13. fishersci.com [fishersci.com]
- 14. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 15. spectrumchemical.com [spectrumchemical.com]
- To cite this document: BenchChem. [Dibutyl sulfate safety, toxicity, and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1361080#dibutyl-sulfate-safety-toxicity-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

